

Technical Guide: Safety & Handling of 3-(2,2-Difluoroethyl)aniline

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Compound of Interest

Compound Name: 3-(2,2-Difluoroethyl)aniline

Cat. No.: B12823725

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

Understanding the molecule's structure is the first step in safety. The presence of the 2,2-difluoroethyl group at the meta position alters the lipophilicity and metabolic stability compared to non-fluorinated analogs, but the core aniline hazards remain dominant.

Property	Description / Value (Predicted/Analogous)
Chemical Name	3-(2,2-difluoroethyl)aniline
CAS Number	Research Chemical (Analogous to HCl salt: 2378507-33-4)
Molecular Formula	C ₈ H ₉ F ₂ N
Molecular Weight	157.16 g/mol
Physical State	Liquid (Colorless to pale yellow; darkens on oxidation)
Boiling Point	~200–215°C (Est. based on 3-ethylaniline)
Solubility	Low in water; High in DCM, DMSO, Methanol, Ethyl Acetate
Acidity (pKa)	~3.5–4.0 (Aniline nitrogen is less basic due to electron-withdrawing fluorine)

Structural Safety Implications

- The Aniline Core: Primary source of acute toxicity (Methemoglobinemia).^[1]
- The 2,2-Difluoroethyl Group: Unlike a trifluoromethyl group, this moiety contains an acidic proton (CH_2). While generally stable, it increases lipophilicity ($\log P$), potentially enhancing skin absorption rates compared to non-fluorinated anilines.
- Oxidation Potential: Like all anilines, the amino group is susceptible to oxidation by air, leading to the formation of azo-compounds and polymeric tars (browning).

Hazard Identification & Toxicology (The "Read-Across" Assessment)

GHS Classification (Conservative Estimate):

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3 or 4.[\[2\]](#)[\[3\]](#)
- Skin Irritation: Category 2.[\[4\]](#)
- Eye Irritation: Category 2A.
- Specific Target Organ Toxicity (STOT-RE): Category 2 (Blood/Spleen).

Core Toxicological Mechanism: Methemoglobinemia

The most critical hazard is the biological oxidation of the aniline nitrogen to an N-hydroxylamine metabolite. This metabolite oxidizes Hemoglobin (Fe^{2+}) to Methemoglobin (Fe^{3+}), which cannot transport oxygen.

- Symptoms: Cyanosis (blue lips/fingernails), headache, dizziness, fatigue, and tachycardia.
- Onset: Can be delayed 2–4 hours after exposure.

Fluorine-Specific Hazards

While the C-F bond is strong, thermal decomposition (fire) will release Hydrogen Fluoride (HF), a corrosive and systemic toxicant.

- Firefighting Rule: Do NOT use a direct water jet (spreads the chemical). Use CO_2 , dry chemical, or alcohol-resistant foam. Wear full SCBA to protect against HF fumes.

Engineering Controls & Personal Protective Equipment (PPE)

This compound must be handled as a Potent Compound. Relying solely on PPE is insufficient; engineering controls are the primary barrier.

The Barrier Approach

Control Level	Requirement
Primary Barrier	Chemical Fume Hood: All open handling (weighing, transfer) must occur here. Face velocity > 0.5 m/s.
Secondary Barrier	Secondary Containment: Use trays to catch spills. Do not place flasks directly on the hood surface.
Respiratory	If hood work is impossible (unlikely), a full-face respirator with OV/P100 (Organic Vapor + Particulate) cartridges is mandatory.

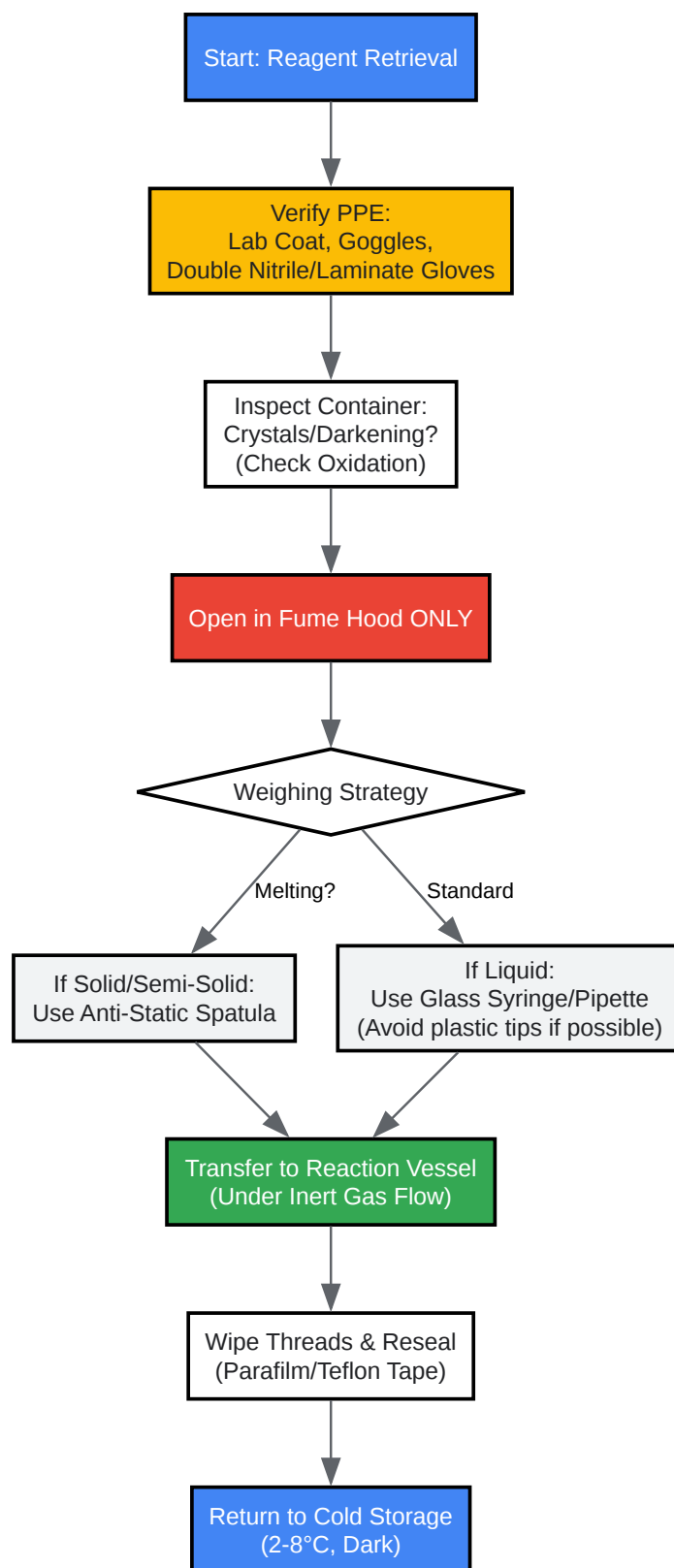
Glove Selection Protocol (Critical)

Anilines permeate standard latex and thin nitrile rapidly.

- Recommended: Silver Shield / 4H (Laminate) gloves are the gold standard for aromatics.
- Alternative: Double-gloving with Thick Nitrile (>8 mil).
 - Inner Glove: Standard Nitrile (4 mil).
 - Outer Glove: Thick Nitrile or Neoprene.
 - Change Frequency: Immediately upon splash or every 30 minutes of active handling.

Safe Handling Workflow (Visualization)

The following diagram outlines the decision logic for transferring this reagent, prioritizing containment.



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Figure 1: Safe handling workflow for **3-(2,2-difluoroethyl)aniline**, emphasizing fume hood usage and inert atmosphere protection.

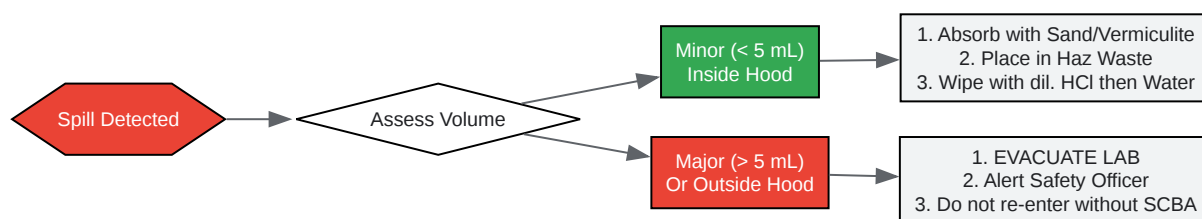
Storage & Stability

Anilines are notorious for degrading into colored impurities ("tar") which can interfere with metal-catalyzed cross-coupling reactions (e.g., Buchwald-Hartwig).

- Atmosphere: Store under Argon or Nitrogen. Oxygen accelerates decomposition.
- Temperature: Refrigerate (2–8°C). While the compound is chemically stable at room temperature, cold storage retards oxidation.
- Light: Amber glass vials are mandatory. UV light catalyzes the oxidation of the amine.
- Container: Glass is preferred. Teflon-lined caps are essential to prevent the aniline from extracting plasticizers from standard cap liners.

Emergency Protocols

Spill Response Decision Tree



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Figure 2: Emergency response logic. Note that "Outside Hood" spills are treated as major due to the inhalation risk of aniline vapors.

First Aid (Speed is Vital)

- Skin Contact:

- Wipe off excess liquid immediately (do not rub).
- Wash with Polyethylene Glycol (PEG 300/400) or ethanol if available, then copious soap and water. (Anilines are lipophilic; water alone is slow to remove them).
- Seek medical attention.[5][2][3][6][7]
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.[6] Alert medical staff to potential Methemoglobinemia.
- Antidote Note: Medical professionals may administer Methylene Blue for severe methemoglobinemia, but this is a clinical decision, not a first-aid measure.

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